

An In-depth Technical Guide to the Health and Safety of 2-Furanacrolein

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Compound of Interest

Compound Name: 2-Furanacrolein

Cat. No.: B3021440

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety considerations essential for handling **2-Furanacrolein** (CAS No. 623-30-3) in a laboratory and research setting. As a reactive aldehyde intermediate used in fine chemical synthesis, understanding its hazard profile is critical for ensuring personnel safety and experimental integrity.^[1] This document synthesizes data from safety data sheets, chemical databases, and emergency response guides to offer a holistic and actionable safety protocol.

Core Hazard Profile & Toxicological Summary

2-Furanacrolein is a corrosive solid that presents significant acute hazards upon contact.^[2] The primary and most immediate risks are severe damage to the skin, eyes, and respiratory tract.^{[2][3]} While comprehensive toxicological data is not fully available, existing information classifies it as a hazardous substance requiring stringent control measures.^[3]

1.1. Routes of Exposure and Associated Effects

- Skin Contact: Causes severe skin burns and damage.^{[2][3]} Symptoms can include pain, irritation, redness, and blistering.^[2] Immediate and thorough decontamination is imperative.
- Eye Contact: Poses a risk of serious, potentially irreversible eye damage.^{[2][3]} The corrosive nature of the compound necessitates immediate and prolonged rinsing if contact occurs.

- Inhalation: Corrosive to the respiratory tract, causing severe irritation of the nose and throat. [2] It is also classified as a substance that may cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure).[3] Symptoms may develop even after exposure has ceased.[4]
- Ingestion: Harmful if swallowed.[5][6] May cause severe chemical burns in the mouth, esophagus, and stomach, leading to severe pain, nausea, and vomiting.[2]

1.2. Quantitative Toxicological Data

While extensive human data is lacking, the following animal data provides a benchmark for its acute toxicity.

Parameter	Value	Species	Source
Oral LD ₅₀	> 860 mg/kg	Rat	[5]

Note: The classification of "Causes severe skin burns" is based on its chemical properties and data from related compounds, as specific dermal toxicity studies are not widely cited.

GHS Classification and Chemical Properties

Understanding the formal hazard classification and physical properties of **2-Furanacrolein** is fundamental to a proper risk assessment.

2.1. GHS Hazard Classification

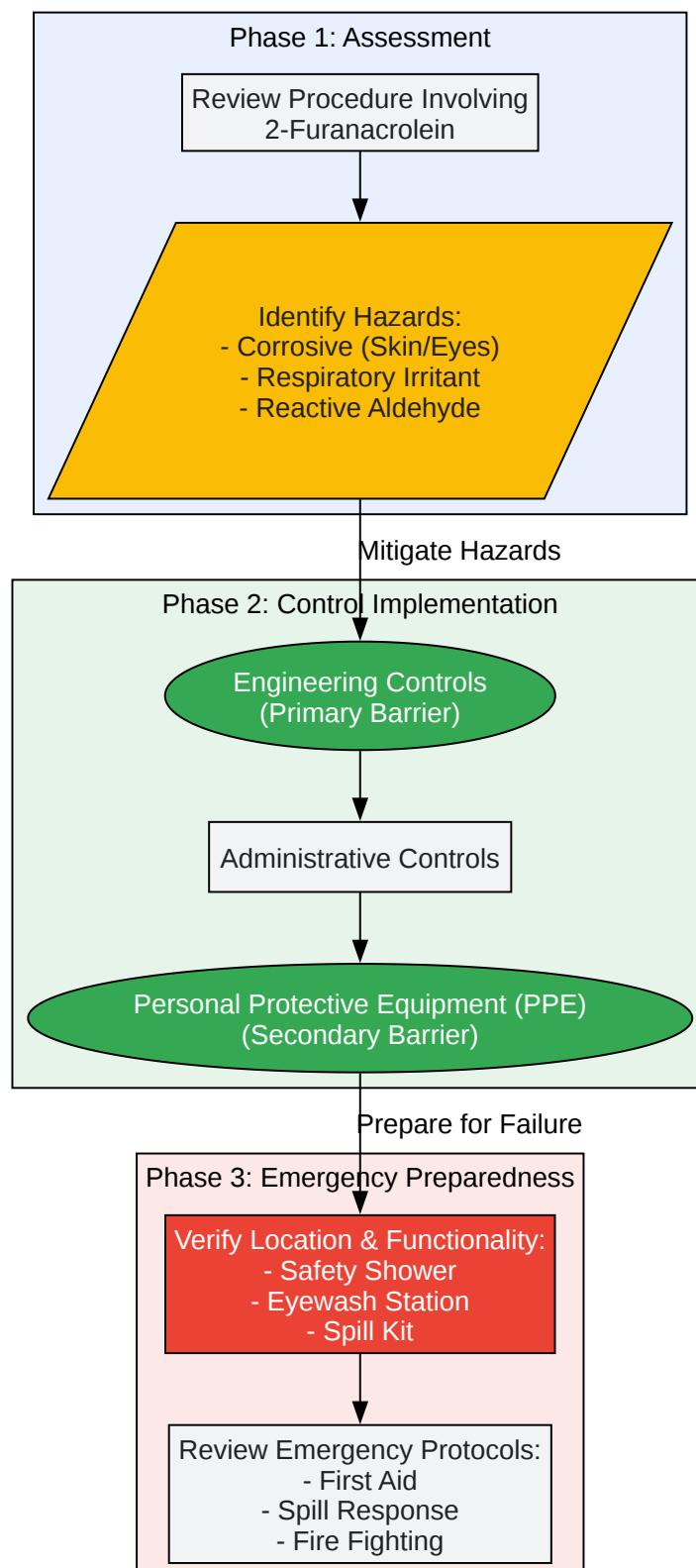
Hazard Class	Category	Hazard Statement
Skin Corrosion / Irritation	1B	H314: Causes severe skin burns and eye damage [2] [3]
Serious Eye Damage / Irritation	1	H318: Causes serious eye damage [2]
Acute Toxicity, Oral	4	H302: Harmful if swallowed [6]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation [3]

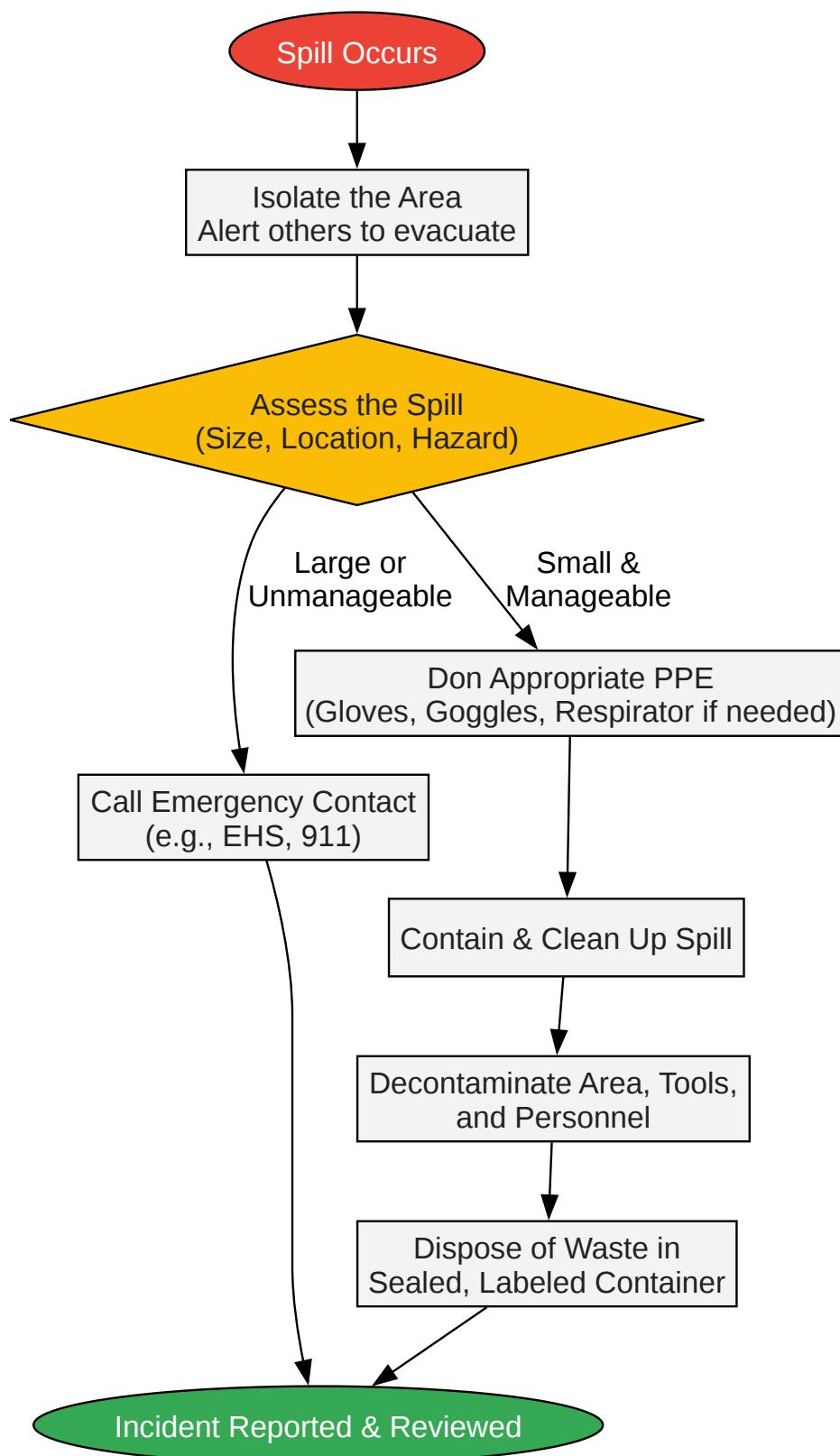
2.2. Physical and Chemical Properties

Property	Value	Source(s)
Appearance	White to light yellow or tan solid/crystalline powder	[1] [2] [7]
Molecular Formula	C ₇ H ₆ O ₂	[1]
Molecular Weight	122.12 g/mol	[1] [2]
Melting Point	48-55 °C	[2] [8]
Boiling Point	143 °C @ 37-49 hPa	[2] [8]
Flash Point	99 °C (210 °F) - Closed Cup	[2]
Solubility	Insoluble in water	[4] [7]

Risk Assessment and Control Workflow

A systematic approach to risk management is crucial. The following workflow illustrates the logical progression from initial assessment to the implementation of control measures and emergency preparedness. This process must be conducted before any new procedure involving **2-Furanacrolein** is undertaken.



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